

Technical Guide on the Hazards and Safety Precautions for 1-Bromoethanol

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Compound of Interest

Compound Name: **1-Bromoethanol**

Cat. No.: **B8688067**

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Disclaimer: Specific safety and toxicological data for **1-bromoethanol** (CAS No. 162854-32-2) is not readily available in published literature or safety data sheets. The following information is primarily based on data for its structural isomer, 2-bromoethanol (CAS No. 540-51-2), and should be used as a precautionary guide. The properties and hazards of the two isomers may differ significantly. All handling of **1-bromoethanol** should be conducted with extreme caution in a controlled laboratory setting by trained professionals.

Introduction

1-Bromoethanol is a brominated organic compound with potential applications in chemical synthesis and pharmaceutical research.^[1] Due to the presence of the bromo and hydroxyl functional groups, it is anticipated to be a reactive and potentially hazardous substance. This guide provides a comprehensive overview of the presumed hazards, safety precautions, and handling procedures for **1-bromoethanol**, drawing upon data from its isomer, 2-bromoethanol, and general principles for managing reactive chemicals.

Hazard Identification and Classification

While specific GHS classifications for **1-bromoethanol** are unavailable, based on the data for 2-bromoethanol, it should be treated as a hazardous substance with the following potential classifications:

- Acute Toxicity: Potentially fatal if swallowed, in contact with skin, or if inhaled.^[2]

- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[2][3]
- Serious Eye Damage/Irritation: Causes serious eye damage.[3]
- Flammability: May be a flammable liquid and vapor.[4]

Physical and Chemical Properties

Experimental physical and chemical data for **1-bromoethanol** are not available. The following table summarizes the properties of 2-bromoethanol and the computed properties for **1-bromoethanol** for comparison.

Property	2-Bromoethanol (Experimental Data)	1-Bromoethanol (Computed Data)
Molecular Formula	C ₂ H ₅ BrO	C ₂ H ₅ BrO[5]
Molecular Weight	124.96 g/mol [3]	124.96 g/mol [5]
Appearance	Colorless to dark brown liquid with a sweet, burning taste[6]	No data available
Boiling Point	149-150 °C (decomposes)[3]	No data available
Melting Point	-80 °C[3]	No data available
Flash Point	> 110 °C (> 230 °F)[3]	No data available
Density	1.763 g/mL[3]	No data available
Solubility in Water	Soluble[3]	No data available
Vapor Pressure	3.2 hPa at 20 °C[3]	No data available
Vapor Density	4.31 (Air = 1)[3]	No data available

Toxicological Information

Detailed toxicological studies on **1-bromoethanol** have not been reported. The information for 2-bromoethanol indicates high acute toxicity.

Hazard Parameter	2-Bromoethanol Data
Acute Toxicity	Oral (Category 3), Inhalation (Category 3), Dermal (Category 3): Toxic if swallowed, in contact with skin, or if inhaled.[3]
Skin Corrosion	Category 1B: Causes severe skin burns.[7]
Eye Damage	Category 1: Causes serious eye damage.[7]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.[3] However, some studies on mice have indicated tumorigenic potential for 2-bromoethanol.[3]
Mutagenicity	Genotoxicity has been observed in vitro (Ames test).[3]
Routes of Exposure	Inhalation, ingestion, skin, and eye contact.[3]
Signs and Symptoms	Irritation of eyes and mucous membranes, headache, respiratory distress, loss of consciousness, nausea, vomiting, and severe dermatitis.[4] Vapors can cause irritation.[4]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the presumed high reactivity and toxicity of **1-bromoethanol**, all work must be conducted in a controlled environment with strict adherence to safety protocols.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1-bromoethanol**.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles and a full-face shield are required to protect against splashes and vapors. [8]
Skin Protection	A flame-resistant lab coat worn over full-length clothing is necessary. [9] Chemically resistant gloves (e.g., nitrile, neoprene) must be worn. [9]
Respiratory Protection	All work must be performed in a certified chemical fume hood. [10] If there is a risk of exposure exceeding permissible limits, a full-face respirator with an appropriate cartridge should be used. [3]

Handling and Storage Protocol

Handling:

- Always work within a chemical fume hood with the sash at the lowest possible position.[\[10\]](#)
- Ensure all glassware is dry and free of contaminants.[\[11\]](#)
- Use only the minimum amount of material required for the experiment.[\[8\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents, strong bases, and moisture.[\[3\]](#)
- Ground and bond containers when transferring the substance to prevent static discharge.[\[8\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[12\]](#)
- Keep the container tightly closed and clearly labeled.[\[11\]](#)
- Store away from incompatible chemicals.[\[13\]](#)

- Containers should be dated upon receipt and opening, and periodically inspected for integrity.[13]

Spill and Emergency Procedures

Minor Spill (within a fume hood):

- Alert personnel in the immediate area.[12]
- Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
- For spills of brominated compounds, neutralization with a 5-10% sodium thiosulfate solution can be considered before absorption.[12][14]
- Collect the absorbed material into a sealed, labeled hazardous waste container.[12]
- Decontaminate the area with a suitable cleaning agent.[15]

Major Spill (outside a fume hood or large volume):

- Evacuate the laboratory immediately and alert others.[14]
- Close the laboratory doors.[14]
- Call emergency services and provide details of the spill.[14]
- Do not attempt to clean up a large spill without specialized training and equipment.[16]

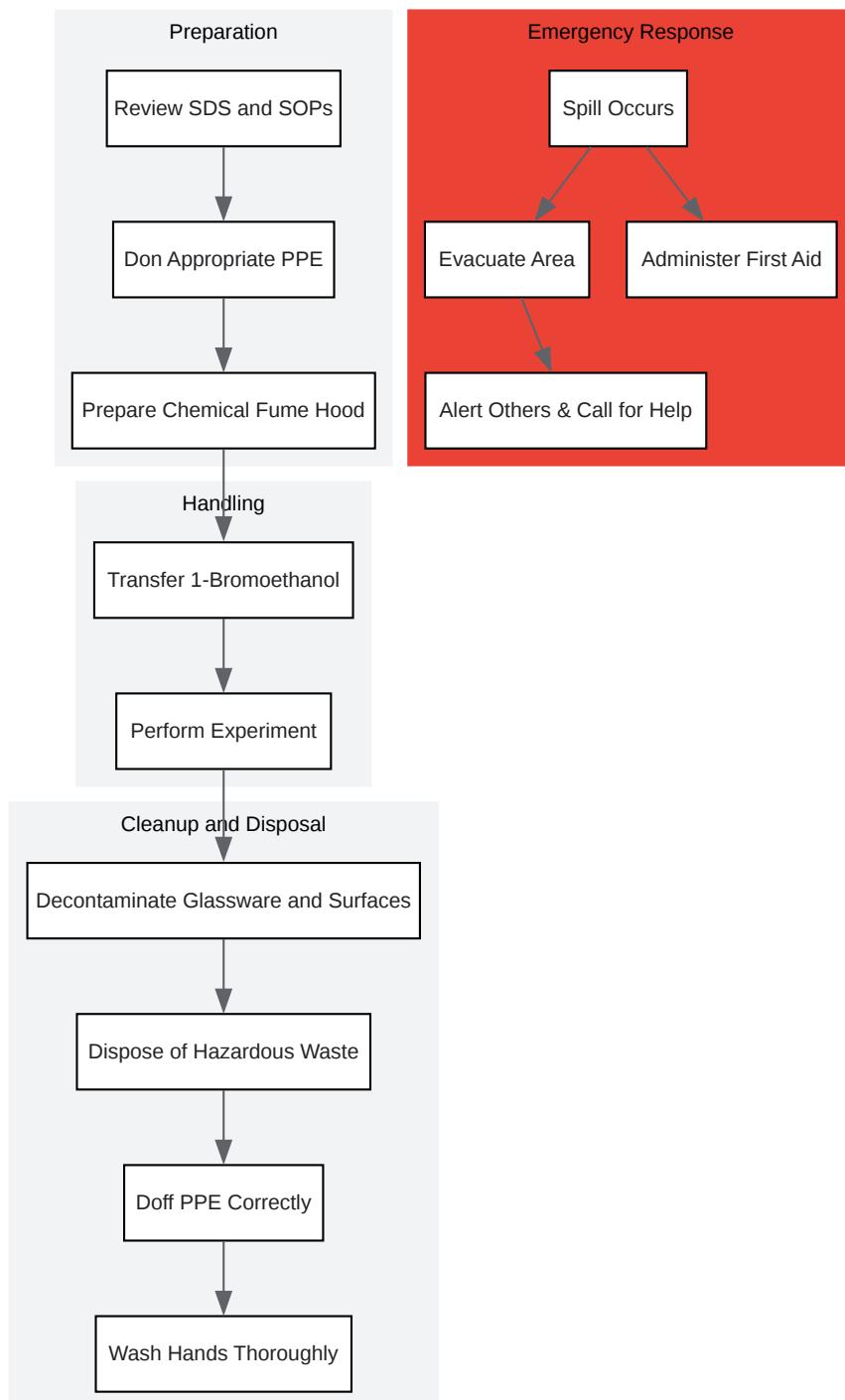
First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[15]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Visualizations

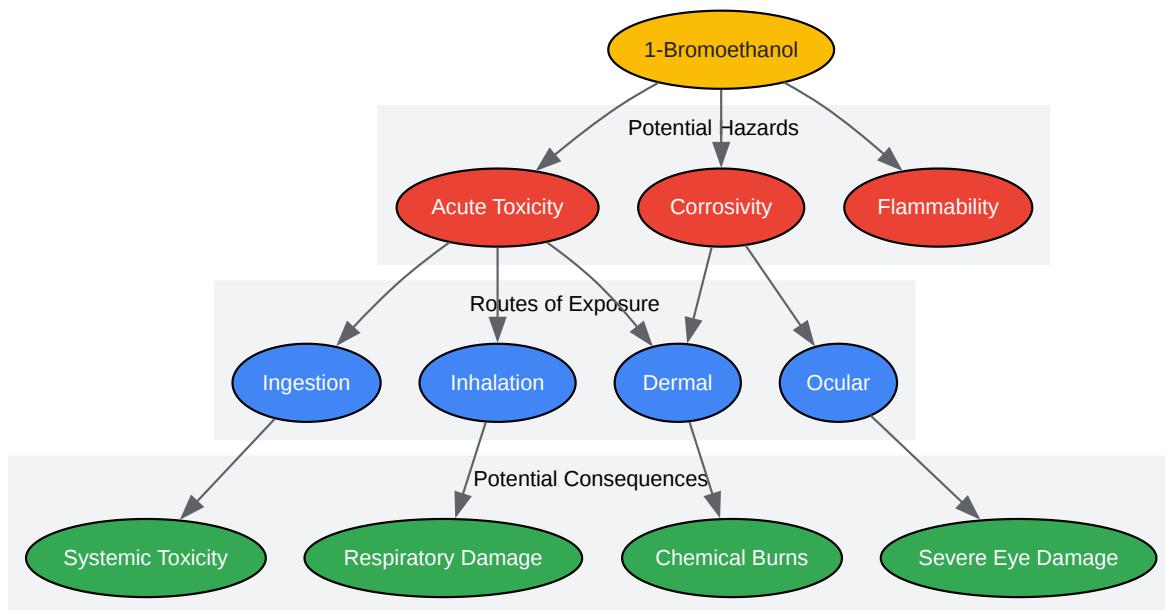
Safe Handling Workflow



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Caption: Workflow for the safe handling of **1-bromoethanol**.

Hazard Communication Pathway

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Caption: Logical relationships of hazards and exposure routes.

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